

Trifloxystrobin acid proper disposal procedures

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Compound of Interest

Compound Name: *Trifloxystrobin acid*

CAS No.: 252913-85-2

Cat. No.: B3333937

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As a Senior Application Scientist overseeing chemical safety and laboratory operations, managing the lifecycle of agricultural and pharmaceutical compounds requires more than just following a safety sheet—it demands an understanding of the chemical's mechanistic behavior in the environment.

Trifloxystrobin acid (CGA 321113) is the primary, biologically inactive metabolite of the strobilurin fungicide trifloxystrobin[1]. While it lacks the fungicidal efficacy of its parent compound, it is highly persistent in soil and exhibits severe chronic toxicity to aquatic ecosystems[2]. Because of its environmental stability and potential for bioaccumulation, laboratory disposal and spill management of this compound must be executed with strict adherence to EPA and international hazardous waste protocols[3].

The following guide provides self-validating, step-by-step operational plans for the containment, segregation, and disposal of **Trifloxystrobin acid**.

Physicochemical Profile & Hazard Causality

To design an effective disposal protocol, we must first understand the physicochemical properties driving the hazard. **Trifloxystrobin acid** is a stable, white odorless solid[4]. Its low water solubility and high partition coefficient (Log Kow) mean that if it enters municipal

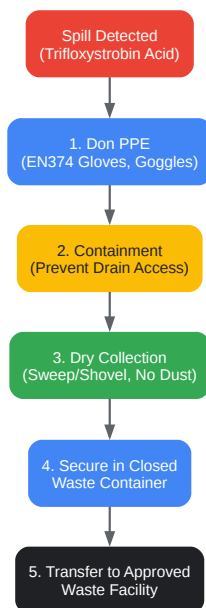
wastewater systems, it will not readily dissolve or degrade, but rather partition into organic matter and bioaccumulate[4]. Consequently, it is strictly regulated under UN3077 for transport and disposal[5].

Table 1: Quantitative Hazard and Physicochemical Data

Property / Classification	Value / Designation	Operational Implication
Chemical Name	Trifloxystrobin Acid (CGA 321113)	Primary metabolite; requires specific LC-MS/MS tracking in environmental assays.
CAS Registry Number	252913-85-2	Use for accurate waste manifesting.
Water Solubility	~0.610 mg/L at 25 °C (Parent)	Do not use water as a primary spill cleanup solvent; it creates unmanageable slurries.
Log Kow (Partition Coefficient)	4.5 at 25 °C (Parent)	Highly lipophilic; readily bioaccumulates in aquatic organisms.
Hazard Classification	Chronic Aquatic Toxicity (Category 1)	Never flush down laboratory drains. Must be incinerated.
Transport Designation	UN3077, Class 9, Packing Group III	Requires specialized labeling and secondary containment for transport.

Immediate Spill Response and Containment Protocol

When a solid spill of **Trifloxystrobin acid** occurs, the primary operational threat is aerosolization. Creating dust can lead to inhalation exposure and widespread contamination of laboratory surfaces, compromising subsequent highly sensitive analytical assays (e.g., QuEChERS LC-MS/MS)[6].



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*Workflow for immediate spill containment of **Trifloxystrobin acid**.*

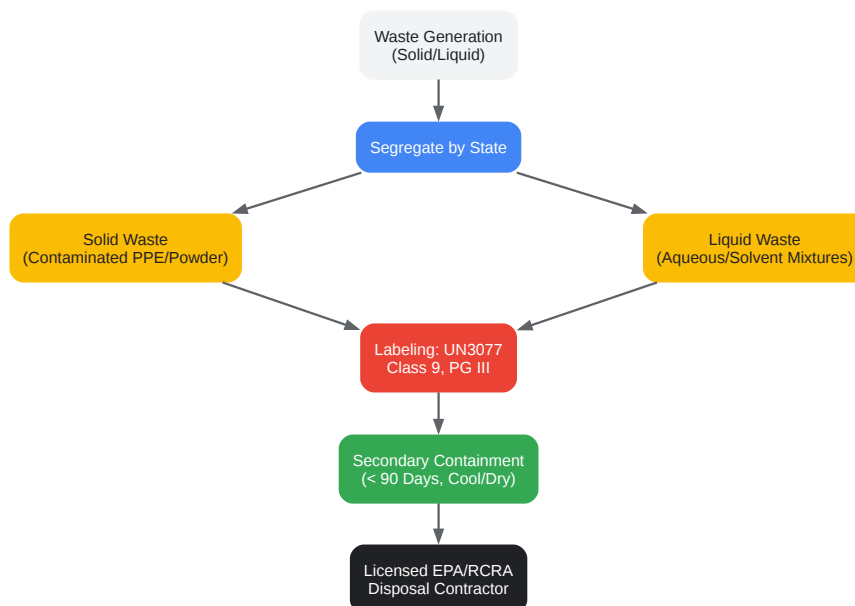
Step-by-Step Spill Methodology:

- Isolation & PPE: Immediately restrict access to the spill zone. Don 5, a lab coat, and safety goggles with side shields[5].
 - Causality: While not highly acutely toxic to mammals, it is a Category 1 skin sensitizer; preventing dermal contact is paramount[5].
- Source Containment: Place physical barriers (e.g., spill socks) around any nearby laboratory sinks or floor drains.
 - Causality: Prevents accidental introduction into municipal water systems, mitigating severe aquatic toxicity risks[5].

- **Dry Mechanical Collection:** Using a dedicated anti-static brush and dustpan, carefully sweep up the solid material. Do not use compressed air or water.
 - **Causality:** Anti-static tools prevent the powder from clinging to surfaces or aerosolizing. Avoiding water prevents the formation of a highly concentrated, toxic aqueous runoff.
- **Residue Decontamination:** Once the bulk powder is removed, wipe the affected surface with a cloth dampened with a compatible organic solvent (e.g., methanol), followed by a mild detergent and water wash.
- **System Validation (Self-Check):** Perform a secondary wipe using a clean, dark-colored microfiber cloth. Inspect the cloth under bright light; the absence of white particulate transfer confirms successful primary decontamination. Log the spill in the laboratory incident registry.

Routine Laboratory Waste Management Protocol

For laboratories conducting metabolic assays, soil dissipation studies, or residue testing, routine waste generation of CGA 321113 must be managed through a strict segregation pipeline to comply with .



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Routine laboratory waste segregation and disposal pathway.

Step-by-Step Disposal Methodology:

- State-Based Segregation: Strictly separate solid waste (e.g., raw powder, contaminated pipette tips, PPE) from liquid waste (e.g., HPLC mobile phase effluents containing the metabolite).
 - Causality: Segregation prevents heterogeneous matrix formation. Mixed waste streams complicate commercial incineration processes and drastically increase institutional disposal costs.
- Primary Containment: Store solid waste in high-density polyethylene (HDPE) wide-mouth jars. Store liquid waste in chemically compatible, shatter-resistant carboys.

- Causality: **Trifloxystrobin acid** is stable under normal conditions, but ensuring robust primary containment prevents accidental breaches during transit[5].
- Regulatory Labeling: Affix hazardous waste labels immediately upon the first drop/particle of waste entering the container. The label must explicitly state: "UN3077, Environmentally hazardous substance, solid, n.o.s. ((E,E)-**Trifloxystrobin acid**), Class 9, PG III"[5].
- Secondary Containment & Storage: Place all sealed primary containers into secondary containment bins (capable of holding 110% of the largest container's volume) in a cool, dry, well-ventilated chemical storage room.
- System Validation (Self-Check): Conduct a weekly visual audit of the secondary containment bins. A completely dry, intact bin validates the integrity of the primary containment. Any chemical odor or liquid presence triggers an immediate repackaging protocol.
- Contractor Handoff: Transfer the waste to a licensed EPA/RCRA hazardous waste disposal contractor for high-temperature incineration. Ensure the chain-of-custody manifest is signed and archived for a minimum of three years.

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